

Physical properties of 3-Methoxypropanal (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxypropanal

Cat. No.: B1583901

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Physical Properties of 3-Methoxypropanal: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **3-Methoxypropanal**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. The document outlines the standard values for these properties and details the experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **3-Methoxypropanal** are crucial for its handling, application, and the design of synthetic routes. The boiling point and density are fundamental parameters for purification, reaction setup, and safety protocols.

Data Presentation

The quantitative data for the boiling point and density of **3-Methoxypropanal** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions	Citations
Boiling Point	111.3 °C	at 760 mmHg	[1] [2] [3]
121 °C	Not Specified	[4]	
Density	0.896 g/cm ³	Not Specified	[2] [3]
0.956 g/cm ³	at 15 °C	[4]	

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid compound such as **3-Methoxypropanal**.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a liquid, especially when only a small sample is available.[\[5\]](#)[\[6\]](#)

Apparatus:

- Thiele tube or a similar heating apparatus (e.g., MelTemp apparatus)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or other suitable heating bath fluid

Procedure:

- A small amount of the liquid (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing liquid paraffin, making sure the rubber band or thread used for attachment is above the liquid level.[7]
- The apparatus is heated gently. Initially, a stream of air bubbles will be seen escaping from the capillary tube.
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[7]
- The heating is then discontinued. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[5][7]

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.[8][9]

Apparatus:

- Graduated cylinder or a pycnometer for accurate volume measurement
- Analytical balance for precise mass measurement

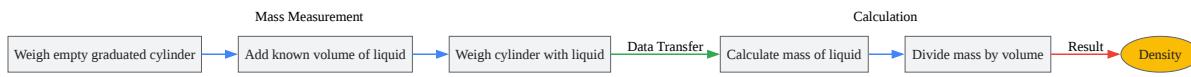
Procedure:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.
- A specific volume of **3-Methoxypropanal** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then reweighed.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[9]

- The density is then calculated by dividing the mass of the liquid by its volume.[10] For higher accuracy, this procedure can be repeated multiple times, and the average density can be calculated.[11]

Visualized Workflows

The following diagrams illustrate the experimental workflows for determining the boiling point and density of **3-Methoxypropanal**.



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- To cite this document: BenchChem. [Physical properties of 3-Methoxypropanal (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583901#physical-properties-of-3-methoxypropanal-boiling-point-density>]

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